

# Personal protective equipment for handling Ibuprofen-13C6

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## Compound of Interest

Compound Name: Ibuprofen-13C6

Cat. No.: B563796

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## Essential Safety and Handling Guide for Ibuprofen-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ibuprofen-13C6**. The following procedures ensure safe operational handling and disposal of this compound in a laboratory setting.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Ibuprofen, which are representative of **Ibuprofen-13C6**.

Property	Value
Physical State	Solid, Powder[1]
Appearance	White[1][2]
Melting Point	75 - 78 °C / 167 - 172.4 °F[1]
Boiling Point	157 °C / 314.6 °F @ 4 mmHg[1]
Solubility	No information available
Molecular Formula	C13H18O2 (Ibuprofen)
Molecular Weight	206.28 g/mol (Ibuprofen)

# Operational Plan: Handling and Disposal of Ibuprofen-13C6

This section outlines the step-by-step procedures for the safe handling and disposal of **Ibuprofen-13C6**.

## Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Use in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Employ a local exhaust ventilation (LEV) system or an enclosure for procedures with a risk of aerosolization.[\[3\]](#)
- Ensure easy access to an eyewash station and safety shower.

Personal Protective Equipment (PPE): A comprehensive PPE strategy is essential to minimize exposure.

PPE Category	Specification
Eye/Face Protection	Wear tight-sealing safety goggles or a face shield. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber with a minimum thickness of 0.4 mm) are required. <a href="#">[6]</a> Change gloves immediately if they become contaminated, torn, or punctured. <a href="#">[7]</a> For extensive handling, consider double gloving. <a href="#">[7]</a> <a href="#">[8]</a>
Skin and Body Protection	Wear a lab coat or a protective disposable gown made of low-permeability fabric. <a href="#">[7]</a> Ensure it has a solid front, long sleeves, and tight-fitting cuffs. <a href="#">[7]</a>
Respiratory Protection	For normal use, respiratory protection is not typically required. <a href="#">[9]</a> However, if dust formation is unavoidable or if the occupational exposure limit is exceeded, use a NIOSH-approved respirator. <a href="#">[4]</a> <a href="#">[9]</a>

## Step-by-Step Handling Protocol

- Preparation:
  - Before handling, ensure all necessary PPE is correctly worn.
  - Wash hands thoroughly before and after handling the compound, and after removing gloves.[\[1\]](#)[\[7\]](#)
  - Confirm that the work area is clean and prepared.
- Handling:
  - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
  - Minimize dust generation and accumulation.[\[10\]](#)

- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
  - Keep away from strong oxidizing agents.[\[1\]](#)[\[3\]](#)
  - The recommended storage temperature is 20 - 25 °C (68 - 77 °F).[\[10\]](#)

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If symptoms persist, seek medical attention. <a href="#">[2]</a> <a href="#">[10]</a>
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. <a href="#">[10]</a> If irritation persists, seek medical advice. <a href="#">[10]</a>
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, holding the eyelids open. <a href="#">[2]</a> <a href="#">[10]</a> Remove contact lenses if present and easy to do. <a href="#">[1]</a> <a href="#">[2]</a> Seek medical attention if irritation continues. <a href="#">[10]</a>
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink water afterwards. <a href="#">[2]</a> Call a poison control center or doctor immediately.

## Spill and Disposal Plan

### Spill Cleanup:

- Minor Spills:
  - Remove all ignition sources.[\[11\]](#)
  - Clean up spills immediately, avoiding dust generation.[\[11\]](#)

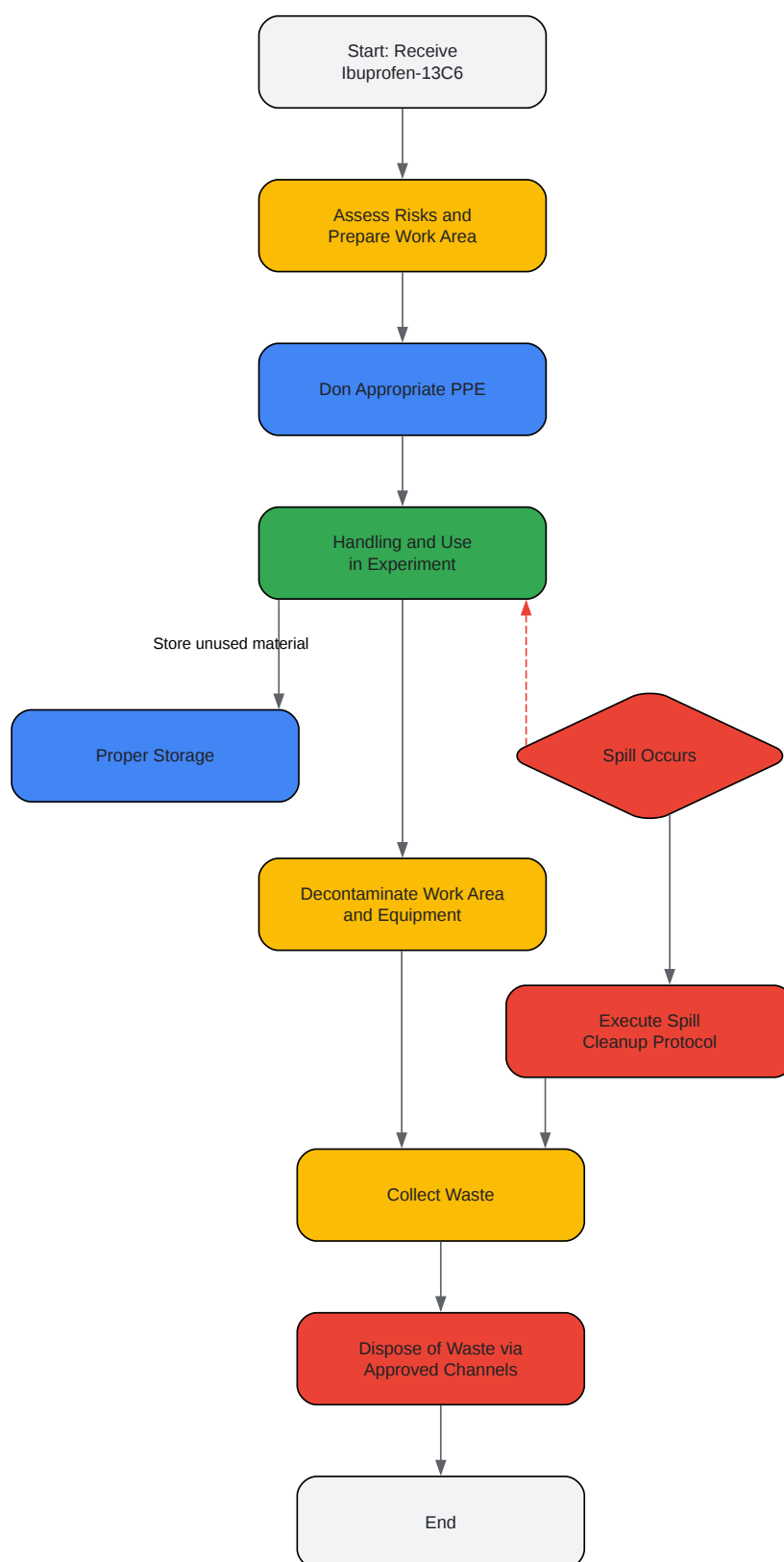
- Use dry cleanup procedures and place the material in a suitable, labeled container for disposal.[\[11\]](#)
- Major Spills:
  - Evacuate the area and alert emergency responders.[\[11\]](#)
  - Avoid all personal contact, including inhalation.[\[11\]](#)

#### Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- For household trash disposal, if no take-back program is available, mix the substance with an undesirable material like used coffee grounds or cat litter.[\[12\]](#)[\[13\]](#) Place the mixture in a sealed container to prevent leakage.[\[12\]](#)[\[14\]](#)
- Do not flush down the toilet unless specifically instructed to do so.[\[14\]](#)

## Experimental Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling and disposal of **Ibuprofen-13C6**.



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Caption: Workflow for safe handling and disposal of **Ibuprofen-13C6**.

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